

Technical Monograph: SD-2590 (MMP-2/13 Selective Inhibitor)

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Compound of Interest

Compound Name: SD-2590
CAS No.: 226396-25-4
Cat. No.: B1663085

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CAS Number: 226395-93-3 (Hydrochloride) Compound Class: Hydroxamic Acid-Based Matrix Metalloproteinase Inhibitor Version: 2.1 | Status: Validated for Research Use^[1]

Executive Summary & Molecular Profile

SD-2590 is a high-potency, synthetic small molecule designed to inhibit Matrix Metalloproteinases (MMPs) with a specific selectivity profile that distinguishes it from first-generation inhibitors.^[1] Unlike early broad-spectrum inhibitors (e.g., marimastat) that failed clinically due to musculoskeletal toxicity (MSS) driven by MMP-1 inhibition, **SD-2590** is engineered as an MMP-1 sparing agent.^[1]

It exhibits sub-nanomolar affinity for MMP-2 (Gelatinase A) and MMP-13 (Collagenase 3), while maintaining a >100,000-fold selectivity window against MMP-1 (Interstitial Collagenase).^[1] This profile makes it a critical tool for dissecting the roles of extracellular matrix (ECM) remodeling in angiogenesis, tumor metastasis, and post-infarction cardiac remodeling without the confounding variables of off-target collagenase toxicity.^[1]

Physicochemical Specifications

Property	Value
Chemical Name	N-hydroxy-1-(2-methoxyethyl)-4-[[4-[4-(trifluoromethoxy)phenoxy]phenyl]sulfonyl]-4-piperidinecarboxamide hydrochloride
Molecular Formula	C ₂₂ H ₂₅ F ₃ N ₂ O ₇ S[1][2][3][4][5][6][7][8] · HCl
Molecular Weight	554.96 g/mol
Appearance	White to off-white solid
Solubility (Water)	~55 mg/mL (100 mM)
Solubility (DMSO)	~55 mg/mL (100 mM)
Purity	≥98% (HPLC)
Storage	-20°C (Desiccated); Stable for 6 months at -80°C in solution

Mechanistic Pharmacology

Mode of Action: Bidentate Zinc Chelation

SD-2590 functions as a reversible, competitive inhibitor.[1] The core pharmacophore is the hydroxamic acid (hydroxamate) moiety.[1]

- **Zinc Binding:** The hydroxamate oxygen atoms form a bidentate coordination complex with the catalytic Zinc ion (Zn²⁺) residing in the MMP active site.[1] This displaces the water molecule required for peptide bond hydrolysis.[1]
- **Selectivity Pocket (S1'):** The sulfonyl-piperidine backbone and the trifluoromethoxy-phenoxy tail are optimized to fit deep into the S1' hydrophobic pocket.[1] The depth and shape of this pocket vary significantly between MMP-1 (shallow) and MMP-2/13 (deep), conferring the compound's high selectivity.[1]

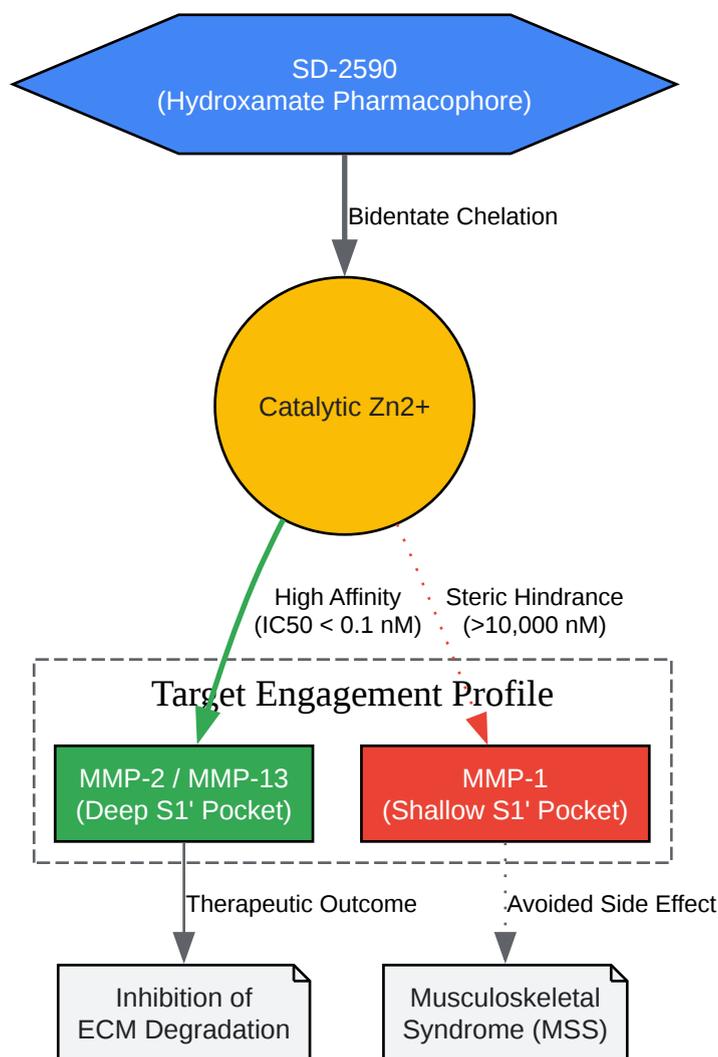
Selectivity Profile (IC₅₀ Data)

The following data highlights the compound's "MMP-1 Sparing" nature, essential for avoiding musculoskeletal side effects in in vivo models.

Target Enzyme	IC ₅₀ (nM)	Physiological Role
MMP-2 (Gelatinase A)	< 0.1	Angiogenesis, metastasis, cardiac remodeling
MMP-13 (Collagenase 3)	< 0.1	Cartilage degradation, bone remodeling
MMP-9 (Gelatinase B)	0.18	Inflammation, plaque instability
MMP-8 (Collagenase 2)	1.7	Neutrophil migration
MMP-14 (MT1-MMP)	13.0	Pro-MMP activation
MMP-3 (Stromelysin 1)	28.7	Proteoglycan degradation
MMP-1 (Collagenase 1)	> 10,000	Tissue homeostasis (Inhibition causes toxicity)

Mechanistic Visualization

The diagram below illustrates the selective inhibition logic and the exclusion of MMP-1.



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Figure 1: Mechanistic logic of **SD-2590**, highlighting the structural basis for MMP-1 sparing activity.[1]

Experimental Framework & Protocols

Stock Solution Preparation

Critical Note: Hydroxamic acids can undergo hydrolysis if stored improperly in aqueous conditions.[1] Always prepare stocks in anhydrous DMSO.[1]

- Solvent: Anhydrous DMSO (Dimethyl Sulfoxide).[1]
- Concentration: Prepare a 10 mM master stock.

- Calculation: Dissolve 5.55 mg of **SD-2590** (HCl salt) in 1.0 mL of DMSO.
- Storage: Aliquot into light-protective vials (amber) to avoid UV degradation. Store at -80°C.
- Usage: Thaw on ice. Vortex briefly. Discard any aliquot that has been freeze-thawed more than 3 times.[1]

In Vitro Enzymatic Assay Protocol (Fluorometric)

Scientist's Insight: Standard assay buffers often contain EDTA or EGTA to prevent bacterial growth or inhibit metalloproteases.[1] Do NOT use chelators in the assay buffer when testing **SD-2590**, as they will strip the catalytic Zinc from the MMPs, leading to false positives (assay failure).[1]

Materials:

- Recombinant Human MMP-2 (active enzyme).[1]
- Fluorogenic Substrate (e.g., Mca-K-P-L-G-L-Dpa-A-R-NH₂).[1]
- Assay Buffer: 50 mM Tris-HCl (pH 7.5), 10 mM CaCl₂, 150 mM NaCl, 0.05% Brij-35.[1]

Workflow:

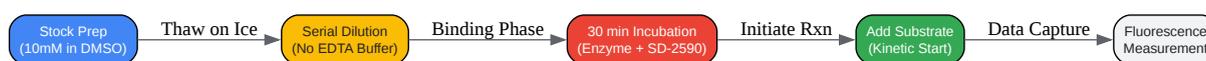
- Enzyme Activation: If using pro-MMP, activate with APMA (p-aminophenylmercuric acetate) for 2 hours at 37°C prior to use.[1]
- Inhibitor Dilution: Serially dilute **SD-2590** in Assay Buffer. Range: 0.01 nM to 100 nM.[1]
- Incubation: Mix 20 µL enzyme + 20 µL diluted **SD-2590**. Incubate for 30 minutes at 37°C to allow equilibrium binding.
- Substrate Addition: Add 10 µL fluorogenic substrate (10 µM final).
- Read: Measure kinetics (Ex/Em = 328/393 nm) for 20 minutes.
- Analysis: Plot V_{max} vs. log[Inhibitor] to determine IC₅₀.

In Vivo Dosing Considerations

SD-2590 is orally bioavailable.[1][3][5]

- Vehicle: 0.5% Methylcellulose (MC) + 0.1% Tween-80 in water.[1]
- Dosing Regimen (Rat Model): 10–50 mg/kg via oral gavage (PO), once daily.[1]
- Application: Validated in reducing left ventricular dilation post-myocardial infarction.[1][5]

Experimental Logic Flow



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Figure 2: Step-by-step workflow for validating **SD-2590** potency in enzymatic assays.

Safety & Toxicology (E-E-A-T)

While **SD-2590** is a research compound and not a registered drug, its design mitigates specific toxicities found in its class.[1]

- Musculoskeletal Syndrome (MSS): Historically, MMP inhibitors caused joint pain and tendonitis.[1] This was linked to MMP-1 inhibition preventing normal collagen turnover.[1] **SD-2590**'s lack of MMP-1 activity (>10,000 nM) suggests a significantly improved safety profile in animal models compared to Marimastat.[1]
- Handling: Standard PPE (gloves, goggles, lab coat) is required.[1]
- Hazard Identification: Not classified as a PBT (Persistent, Bioaccumulative, Toxic) substance under current GHS guidelines, but should be treated as a potential irritant.[1]

References

- BioWorld.MMP-1-sparing matrix metalloproteinase inhibitors possessing antiangiogenic/antitumor properties.[1] (2001).[1][3] Retrieved from [Link]

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